

physical and chemical properties of 3-Bromo-2,6-dimethylaniline

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Compound of Interest

Compound Name: **3-Bromo-2,6-dimethylaniline**

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An In-depth Technical Guide to **3-Bromo-2,6-dimethylaniline**: Properties, Synthesis, and Applications

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of **3-Bromo-2,6-dimethylaniline**, a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules. Designed for researchers, chemists, and professionals in drug development, this document delves into its core physical and chemical properties, reactivity, synthesis considerations, and safety protocols, offering field-proven insights to support laboratory and scale-up operations.

Molecular Identity and Structural Characteristics

3-Bromo-2,6-dimethylaniline is an aromatic amine distinguished by a bromine substituent at the meta-position relative to the amino group, and two methyl groups ortho to the amine. This specific substitution pattern dictates its unique reactivity and steric profile.

- IUPAC Name: **3-bromo-2,6-dimethylaniline**[\[1\]](#)
- CAS Number: 53874-26-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₈H₁₀BrN[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Synonyms: 3-Bromo-2,6-dimethyl-phenylamine, Benzenamine, 3-bromo-2,6-dimethyl-[\[1\]](#)

Molecular Structure Representations:

- SMILES: CC1=C(C(=C(C=C1)Br)C)N[1]
- InChI: InChI=1S/C8H10BrN/c1-5-3-4-7(9)6(2)8(5)10/h3-4H,10H2,1-2H3[1]
- InChIKey: HRRMPGSFIAVSNM-UHFFFAOYSA-N[1][6]

Caption: Chemical structure of 3-Bromo-2,6-dimethylaniline.

Physicochemical Properties

The physical properties of **3-Bromo-2,6-dimethylaniline** are critical for determining appropriate solvents, reaction temperatures, and purification methods. A summary of its key properties is presented below.

Property	Value	Source(s)
Molecular Weight	200.08 g/mol	[1][2][5]
Boiling Point	273.7±35.0°C at 760 mmHg	[2]
Appearance	Data not consistently available; related bromo-dimethylanilines are solids or liquids.	[7][8]
Topological Polar Surface Area (TPSA)	26.02 Å ²	[6]
LogP (Consensus)	~2.7	[1][6]
Storage	Room temperature, away from light, under an inert atmosphere.	[2][3]

Chemical Profile and Reactivity Insights

3-Bromo-2,6-dimethylaniline is a versatile building block in organic synthesis, primarily due to the reactivity of its amino and bromo functional groups.

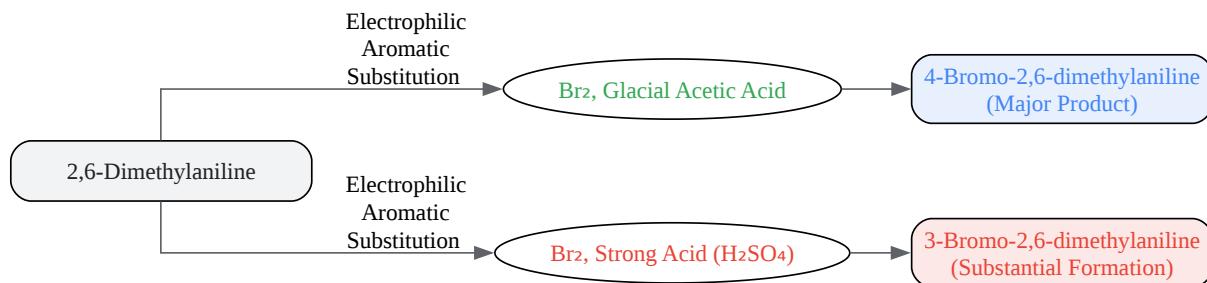
- Nucleophilic Amine: The amino group can act as a nucleophile in various reactions, such as acylation, alkylation, and the formation of Schiff bases. The presence of two ortho methyl groups provides significant steric hindrance, which can influence the regioselectivity and rate of reactions at the nitrogen atom.
- Aryl Bromide: The bromine atom is a key functional group for cross-coupling reactions. It readily participates in palladium-catalyzed reactions like Suzuki, Heck, and Buchwald-Hartwig aminations, allowing for the introduction of a wide range of substituents at the 3-position of the aniline ring.
- Synthetic Intermediate: This compound is crucial in the production of various pharmaceuticals and agrochemicals.^[2] Its structure enables the strategic introduction of additional functional groups, making it a valuable component in the development of Active Pharmaceutical Ingredients (APIs).^[2] It is also utilized in the synthesis of dyes and pigments.^[2]

Synthesis Strategy and Mechanistic Considerations

The synthesis of brominated 2,6-dimethylaniline isomers is highly dependent on the reaction conditions, particularly the acidity of the medium. This provides a clear example of how experimental parameters can be manipulated to control regioselectivity.

The bromination of 2,6-dimethylaniline can yield different isomers:

- In Glacial Acetic Acid: The reaction predominantly yields 4-bromo-2,6-dimethylaniline.^{[9][10]}
- In Strongly Acidic Medium (e.g., H₂SO₄): The reaction favors the formation of **3-bromo-2,6-dimethylaniline**.^{[9][10]} This is a critical insight for any researcher aiming to synthesize this specific isomer. The acidity of the medium influences the electronic properties of the aniline ring, thereby directing the electrophilic bromine to the meta-position.

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Caption: Regioselective Bromination of 2,6-Dimethylaniline.

Conceptual Experimental Protocol: Synthesis of 3-Bromo-2,6-dimethylaniline

The following protocol is based on the established principles of aniline bromination in acidic media.

- Aniline Salt Formation: Dissolve 2,6-dimethylaniline in a strong acid, such as concentrated sulfuric acid, under cooling to form the anilinium salt. This deactivates the ring and directs substitution to the meta-position.
- Bromination: Slowly add a solution of bromine in the same strong acid to the reaction mixture, maintaining a low temperature (e.g., 0-5 °C) to control the reaction rate and minimize side-product formation.
- Reaction Monitoring: Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- Work-up: Carefully pour the reaction mixture onto crushed ice to precipitate the product as a salt.

- Neutralization and Extraction: Neutralize the aqueous solution with a base (e.g., NaOH or NaHCO₃) to deprotonate the aniline and liberate the free base. Extract the product into a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., Na₂SO₄), and concentrate it under reduced pressure. The crude product can then be purified by column chromatography or recrystallization to yield pure **3-Bromo-2,6-dimethylaniline**.

Safety, Handling, and Storage

Proper handling of **3-Bromo-2,6-dimethylaniline** is essential to ensure laboratory safety. The following information is synthesized from available safety data sheets for closely related compounds.

- Hazard Classification: While specific data for the 3-bromo isomer is limited, related brominated anilines are classified as harmful if swallowed, in contact with skin, or if inhaled. [11] They can cause skin and serious eye irritation.[3][7][11]

GHS Pictograms (Anticipated based on related compounds):

- Precautionary Statements:
 - Prevention: Avoid breathing dust, fumes, or vapors. Wash skin thoroughly after handling. Wear protective gloves, eye protection, and face protection.[3][8]
 - Response:
 - IF ON SKIN: Wash with plenty of soap and water.[7][8]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][8]
 - IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7][8]
 - IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7][8]
 - Storage: Store in a well-ventilated place. Keep the container tightly closed in a dry, cool place.[7][8]

- Disposal: Dispose of contents/container to an approved waste disposal plant.[7][8]

Conclusion

3-Bromo-2,6-dimethylaniline is a strategically important chemical intermediate whose utility is defined by its unique substitution pattern. A thorough understanding of its physicochemical properties, reactivity, and the nuances of its synthesis—particularly the influence of reaction conditions on isomeric outcomes—is paramount for its effective and safe use in research and development. This guide provides the foundational knowledge and practical insights required for scientists and professionals to leverage this versatile molecule in the creation of novel chemical entities.

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